

# An In-depth Technical Guide on Methyl 2-amino-5-chloronicotinate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 2-amino-5-chloronicotinate

Cat. No.: B1316219

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For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This document provides a concise technical overview of **Methyl 2-amino-5-chloronicotinate**, focusing on its molecular weight and chemical formula.

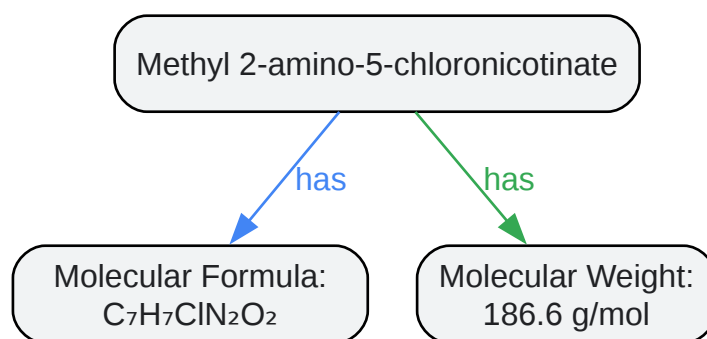
## Physicochemical Data

The essential molecular details of **Methyl 2-amino-5-chloronicotinate** are summarized in the table below. This information is critical for a variety of experimental and theoretical applications, from reaction stoichiometry to spectroscopic analysis. It is worth noting that this compound may also be referred to as Methyl 5-amino-2-chloronicotinate.

Parameter	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>7</sub> ClN <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	186.6 g/mol	[1]

## Logical Relationship of Compound Properties

The following diagram illustrates the direct relationship between the chemical name and its fundamental molecular properties.



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Figure 1: Relationship between the chemical compound and its molecular properties.

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## References

- 1. appretech.com [appretech.com]
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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)